

Introduction: Unveiling the Potential of a Versatile Ionic Liquid in Catalysis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *1-Butyl-1-methylpyrrolidinium
bromide*

Cat. No.: *B1278795*

[Get Quote](#)

In the landscape of modern chemistry, ionic liquids (ILs) have emerged as a pivotal class of compounds, offering a unique combination of properties that make them exceptional alternatives to traditional volatile organic compounds (VOCs). Among these, **1-Butyl-1-methylpyrrolidinium bromide** ([C4MPyr][Br]), a quaternary ammonium salt with the CAS number 93457-69-3, has garnered significant attention. Its negligible vapor pressure, high thermal stability, and tunable solvency make it a prime candidate for a variety of catalytic applications.^{[1][2]}

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It details the synthesis, key properties, and diverse catalytic applications of [C4MPyr][Br], moving beyond mere procedural steps to explain the underlying chemical principles and rationale behind its use. We will explore its role as a phase transfer catalyst, its application in the conversion of biomass to biofuels, and its function as a stabilizing agent in the synthesis of catalytically active nanoparticles.

Physicochemical Properties of 1-Butyl-1-methylpyrrolidinium Bromide

A thorough understanding of the physical and chemical properties of [C4MPyr][Br] is essential for its effective application in catalysis. These properties dictate its behavior as a solvent, its interaction with reactants, and its stability under various reaction conditions.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₂₀ BrN	[3][4]
Molecular Weight	222.17 g/mol	[3][4]
Appearance	White to off-white crystalline powder	[1]
Melting Point	216 °C	[3][5]
Density	1.204 g/cm ³	[3][5]
Purity	Available in ≥97% and ≥99% grades	
Solubility	Dissolves a wide range of organic and inorganic compounds	[1]

Section 1: Synthesis and Characterization of [C4MPyr][Br]

The synthesis of **1-Butyl-1-methylpyrrolidinium bromide** is a straightforward quaternization reaction, a fundamental process in organic chemistry. The protocol described here is based on established literature methods.[6][7]

Protocol 1: Synthesis of 1-Butyl-1-methylpyrrolidinium Bromide

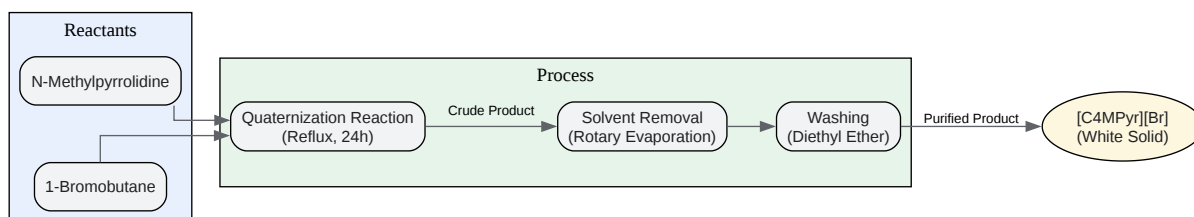
Materials:

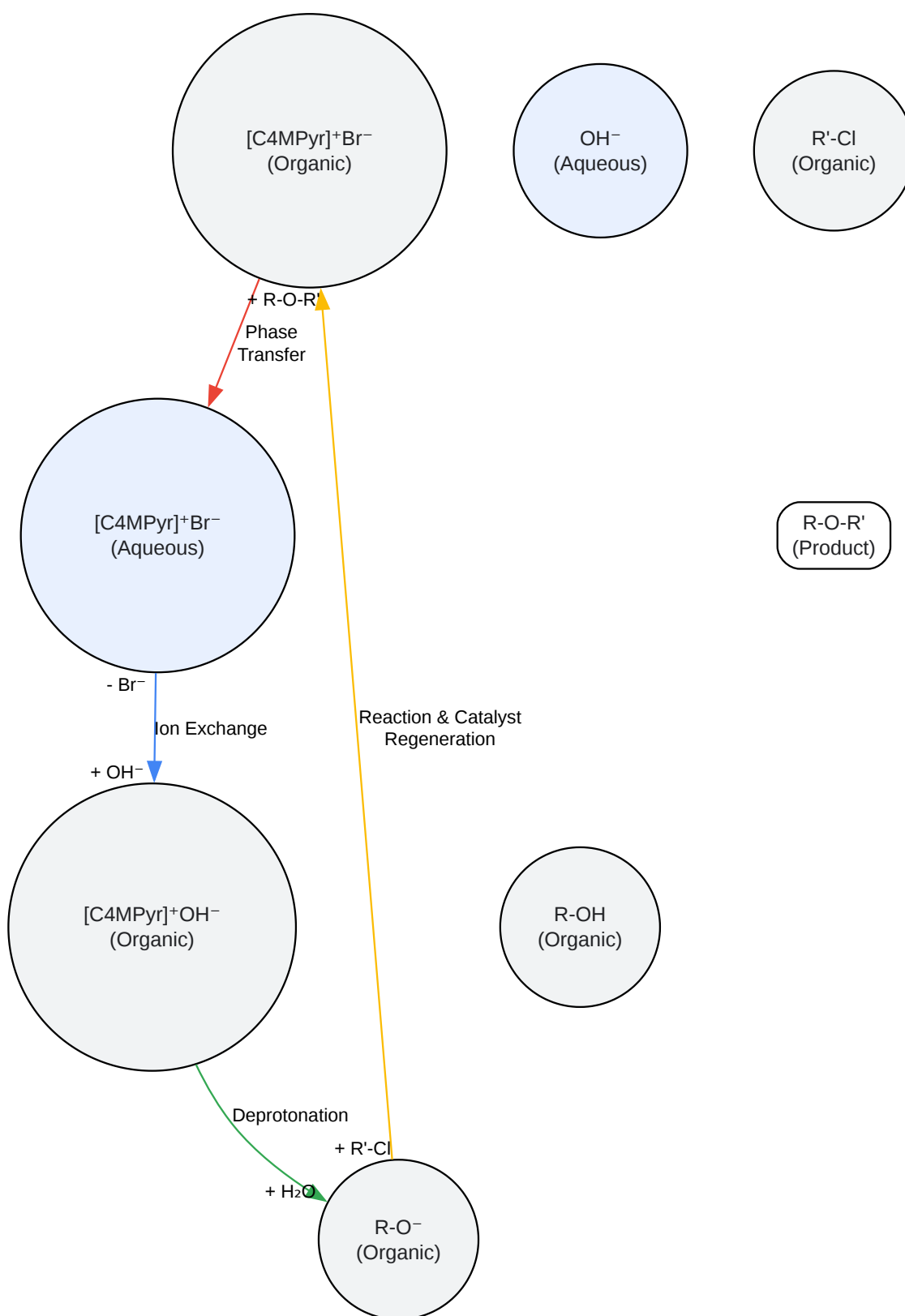
- N-methylpyrrolidine (1 equivalent)
- 1-bromobutane (1 equivalent)
- Acetonitrile (or solvent-free)
- Diethyl ether or a mixture of acetone and diethyl ether (for washing)

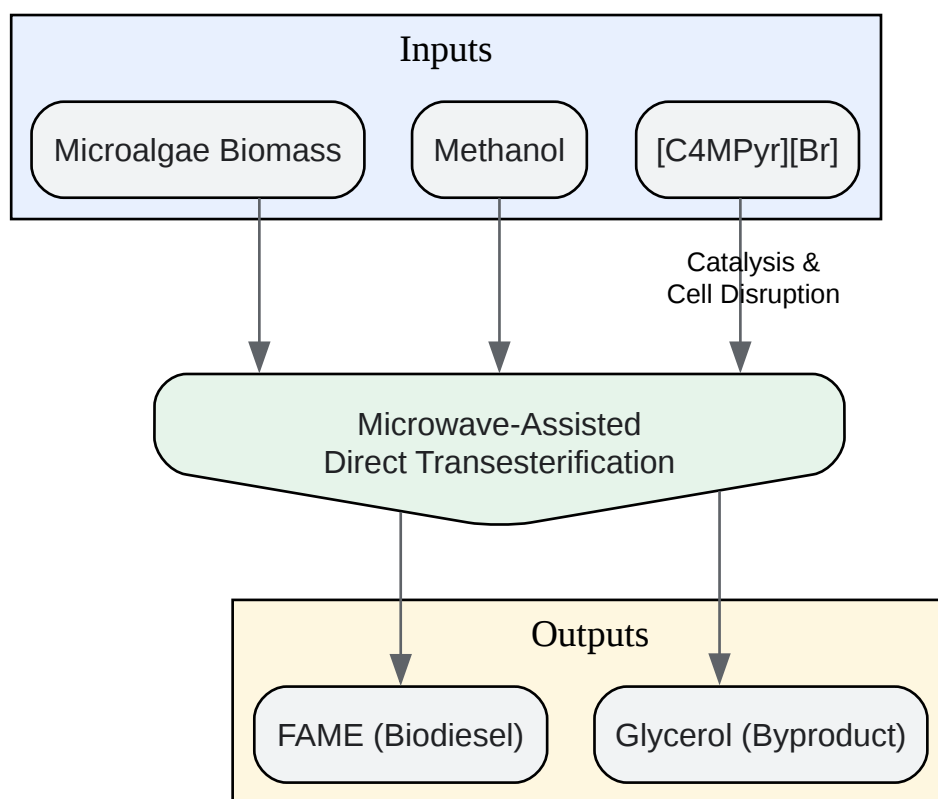
Step-by-Step Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve N-methylpyrrolidine in acetonitrile. For a solventless approach, place the N-methylpyrrolidine directly in the flask.[\[6\]](#)[\[7\]](#)
- **Addition of Alkyl Halide:** Under an inert atmosphere, add 1-bromobutane dropwise to the stirring solution of N-methylpyrrolidine. If the reaction is exothermic, cooling the flask in an ice-water bath during addition is recommended to control the reaction rate.[\[6\]](#)
- **Reaction:** Allow the mixture to warm to room temperature and then heat under reflux. The reaction is typically stirred vigorously overnight (or for 24 hours) to ensure complete conversion.[\[6\]](#)[\[7\]](#)
- **Isolation:** After the reaction period, remove any volatile components (like the acetonitrile solvent) using a rotary evaporator. This will typically leave a solid or highly viscous product.[\[6\]](#)
- **Purification:** Wash the resulting solid product with a non-polar solvent like diethyl ether, or a mixture of acetone and diethyl ether. This step is crucial for removing any unreacted starting materials. The product, being a salt, is insoluble in these solvents, while the non-polar starting materials are soluble.[\[6\]](#)
- **Drying:** Collect the white solid product by filtration and dry it under vacuum to remove any residual solvent. A typical yield for this reaction is high, often around 98%.[\[6\]](#)

Characterization: The identity and purity of the synthesized [C4MPyr][Br] can be confirmed using ^1H NMR spectroscopy. The resulting spectrum should show characteristic peaks corresponding to the protons on the pyrrolidinium ring and the butyl chain.[\[6\]](#)







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. ijackskros.com [ijackskros.com]
- 3. roco.global [roco.global]
- 4. 1-Butyl-1-methylpyrrolidinium bromide = 99.0 93457-69-3 [sigmaaldrich.com]
- 5. 1-Butyl-1-methylpyrrolidinium bromide, >99% | IoLiTec [iolitec.de]
- 6. pubs.acs.org [pubs.acs.org]

- 7. Thermal Kinetics of Monocationic and Dicationic Pyrrolidinium-Based Ionic Liquids - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Introduction: Unveiling the Potential of a Versatile Ionic Liquid in Catalysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278795#protocol-for-using-1-butyl-1-methylpyrrolidinium-bromide-in-catalysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com